

Personal protective equipment for handling Dibromopropane

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Essential Safety and Handling Guide for Dibromopropane

This guide provides immediate and essential safety protocols for laboratory professionals, including researchers, scientists, and drug development specialists, who handle **Dibromopropane**. The focus is on 1,3-**Dibromopropane** (CAS No. 109-64-8), a common isomer. The procedures outlined are critical for minimizing exposure and ensuring a safe laboratory environment.

Hazard Identification

1,3-**Dibromopropane** is a hazardous chemical that requires careful handling. It is a flammable liquid and vapor, harmful if swallowed, and causes significant skin and eye irritation.^{[1][2][3]} Furthermore, it is classified as toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Table 1: Hazard Identification Summary for 1,3-**Dibromopropane**

Hazard Class	Statement
Physical Hazard	H226: Flammable liquid and vapour.[1][2]
Health Hazards	H302: Harmful if swallowed.[1][2]
	H315: Causes skin irritation.[1][2]
	H319: Causes serious eye irritation.[1]
Environmental Hazard	H411: Toxic to aquatic life with long lasting effects.[1][2]

Occupational Exposure Limits

As of this writing, specific Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA) or Recommended Exposure Limits (RELs) from the National Institute for Occupational Safety and Health (NIOSH) for 1,3-**Dibromopropane** have not been established.[4][5] For the related compound 1-Bromopropane, the American Conference of Governmental Industrial Hygienists (ACGIH) has established a Threshold Limit Value (TLV) as a time-weighted average (TWA).[6]

Table 2: Occupational Exposure Limits for a Related Compound (1-Bromopropane)

Organization	Limit/Guideline	Value	Notes
ACGIH	TLV-TWA	0.1 ppm	For 1-Bromopropane. [6] To be used as a reference point for risk assessment.
OSHA	PEL-TWA	Not Established	For 1,3-Dibromopropane.
NIOSH	REL-TWA	Not Established	For 1,3-Dibromopropane.

Given the lack of specific exposure limits, all work with 1,3-**Dibromopropane** should be conducted under the principle of "As Low As Reasonably Achievable" (ALARA), minimizing all

routes of exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling **Dibromopropane**. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE) for Handling 1,3-Dibromopropane

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that cause serious eye irritation. Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [5][7]
Hand Protection	Chemical-resistant gloves.	Prevents skin contact, which causes irritation and potential systemic effects through absorption.[3] Glove selection is critical (see Table 4).
Body Protection	Flame-retardant, chemical-resistant lab coat or a full suit.	Protects against accidental spills and contamination of personal clothing.[1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge (Type A filter or equivalent).	Required when working outside of a chemical fume hood or when airborne concentrations may exceed safe levels.[3] A full-face supplied-air respirator is recommended if the substance is the sole means of protection.[8]

Glove Selection: A Critical Choice

The choice of glove material is crucial for preventing skin exposure. Breakthrough time—the time it takes for a chemical to permeate the glove material—is a key factor. While specific data for 1,3-**Dibromopropane** is limited, a study on the closely related 1-Bromopropane and 2-Bromopropane provides valuable guidance.

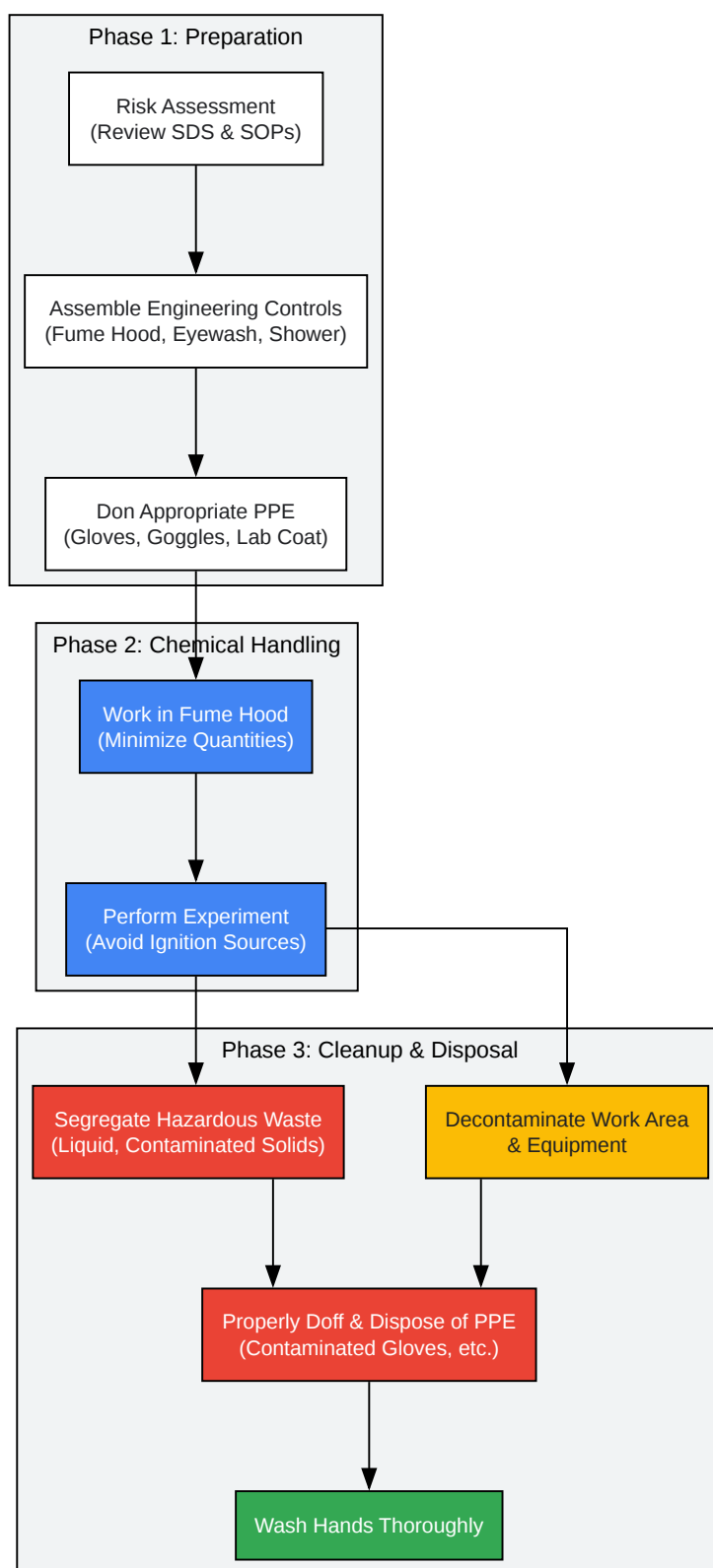
Table 4: Glove Material Breakthrough Times for Bromopropanes (Data from a study on 1-Bromopropane and 2-Bromopropane and should be used as an estimate for 1,3-**Dibromopropane**)

Glove Material	Breakthrough Time (minutes)	Recommendation
Polyvinyl Chloride (PVC)	3 - 7	Not Recommended for direct or prolonged contact. [2]
Nitrile Rubber	30 - 44	Suitable for short-duration tasks and splash protection. [2] Gloves should be changed immediately upon contamination.
Silver Shield®/Laminate	No breakthrough observed	Recommended for prolonged contact or immersion. [2]

Note: Always inspect gloves for tears or holes before use.[\[9\]](#) Remove gloves using a technique that avoids touching the outer contaminated surface with bare skin.

Operational and Disposal Plan

A structured workflow is essential for safely managing **Dibromopropane** from receipt to disposal.



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